

Application Notes and Protocols: N-phenylpyrimidin-2-amine Based Fluorescent Dyes

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Compound of Interest

Compound Name: *N*-phenylpyrimidin-2-amine

Cat. No.: B1279570

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These application notes provide a comprehensive overview of the synthesis, characterization, and application of **N-phenylpyrimidin-2-amine** based fluorescent dyes. The protocols detailed below are compiled from established methodologies and are intended to serve as a guide for the development and utilization of these fluorophores in research and drug discovery.

Introduction

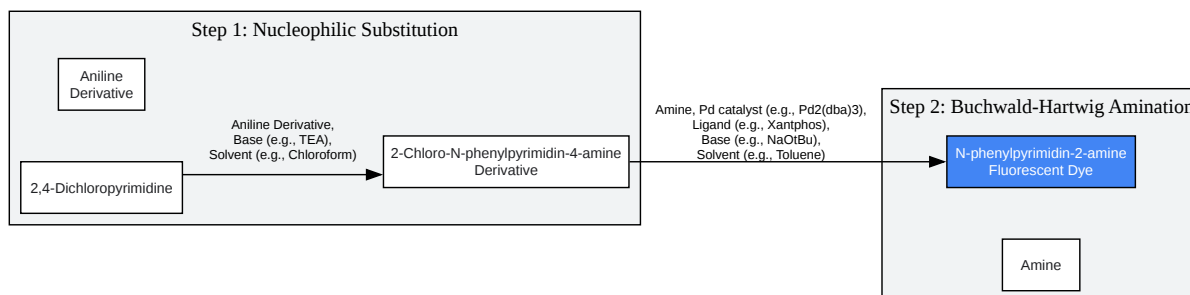
N-phenylpyrimidin-2-amine derivatives constitute a versatile class of compounds that have garnered significant interest not only for their therapeutic potential as kinase inhibitors but also for their promising fluorescent properties.^{[1][2]} The rigid pyrimidine core, coupled with the electron-donating nature of the amino group, provides a robust scaffold for the design of novel fluorophores. The photophysical properties of these dyes can be fine-tuned by strategic substitution on both the pyrimidine and phenyl rings, allowing for the development of probes with tailored absorption and emission characteristics. These characteristics make them suitable for a range of applications, including cellular imaging and as sensors for biomolecules.^{[3][4]}

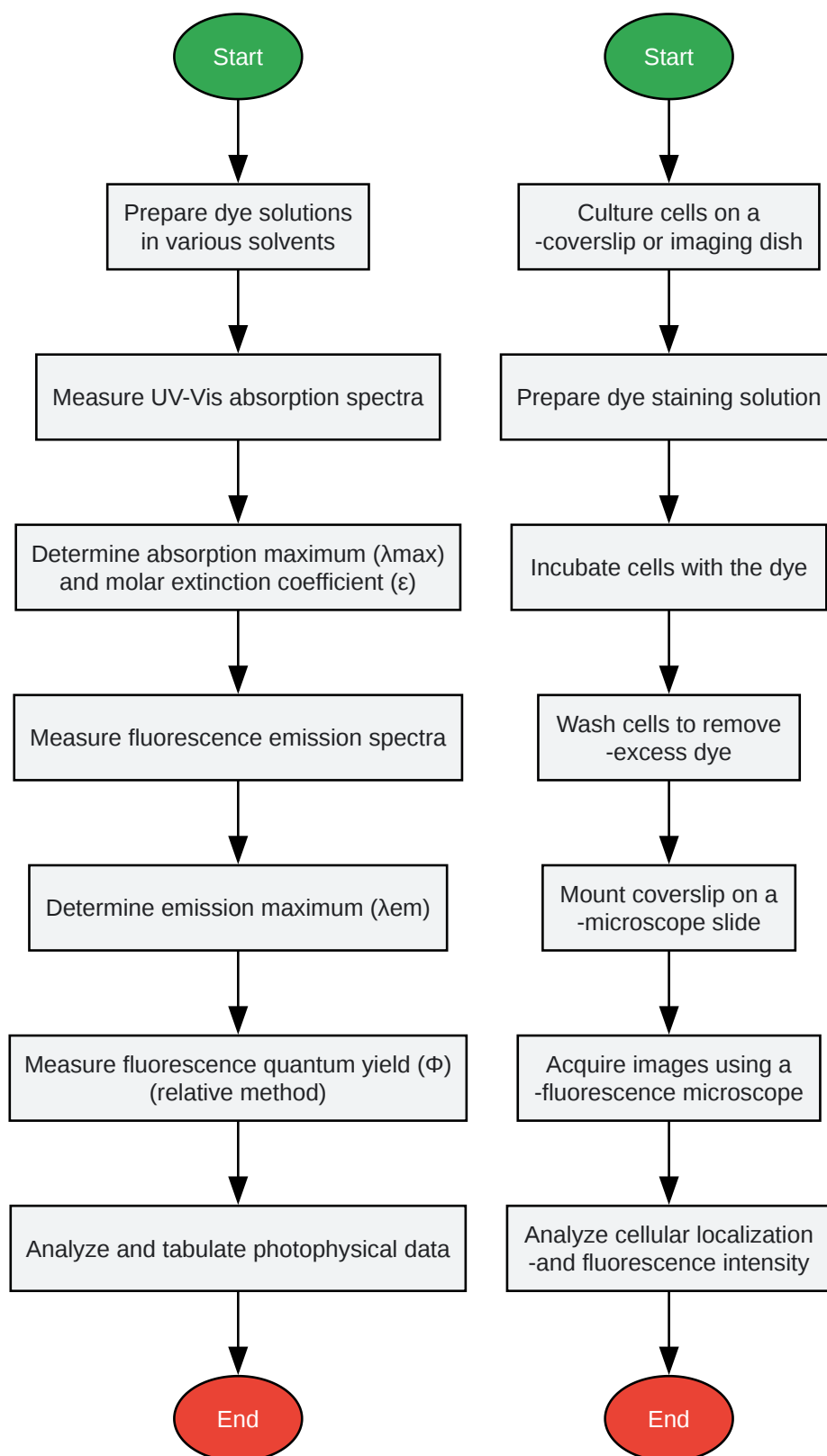
Synthesis of N-phenylpyrimidin-2-amine Based Fluorescent Dyes

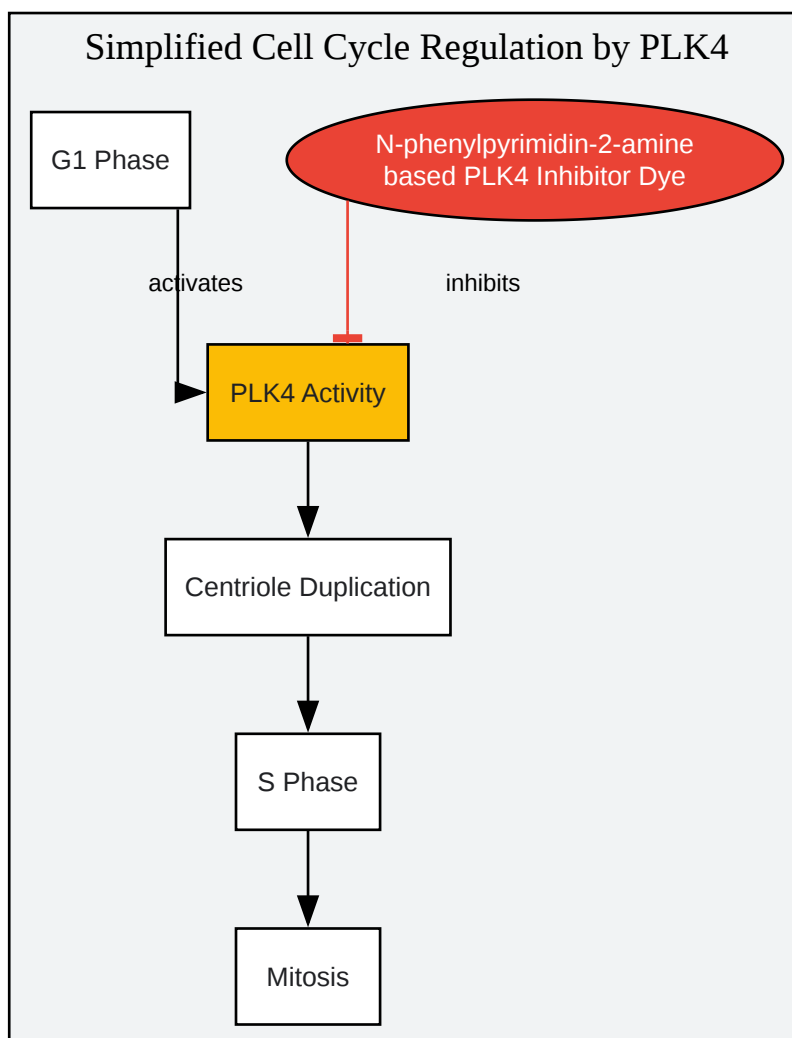
The synthesis of **N-phenylpyrimidin-2-amine** derivatives can be achieved through several established synthetic routes. The most common methods involve nucleophilic aromatic substitution or palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination.^{[1][5]}

General Synthetic Pathway

A generalized synthetic scheme for the preparation of **N-phenylpyrimidin-2-amine** based fluorescent dyes is presented below. This pathway typically starts from a readily available di-substituted pyrimidine, such as 2,4-dichloropyrimidine.







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References

- 1. Design, synthesis, and biological evaluation of novel pyrimidin-2-amine derivatives as potent PLK4 inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Quantum yield - Wikipedia [en.wikipedia.org]

- 3. Advancement of Near Infrared-II Organic Dyes in Bioimaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Synthesis of New N-Arylpyrimidin-2-amine Derivatives Using a Palladium Catalyst | MDPI [mdpi.com]
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